

# Essential Safety and Handling Protocol for INY-03-041

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical guidance for the handling and disposal of **INY-03-041**, a potent, highly selective, and PROTAC-based pan-AKT degrader. Given the absence of a specific Safety Data Sheet (SDS) for **INY-03-041**, this protocol is based on established best practices for handling potent, hazardous pharmaceutical compounds and data from similar PROTAC degraders. Adherence to these guidelines is essential to ensure personnel safety and minimize environmental contamination.

# Hazard Identification and Personal Protective Equipment (PPE)

**INY-03-041** is a potent research compound designed to modulate critical cellular pathways. While specific toxicology data is unavailable, it should be handled as a hazardous substance with potential for acute toxicity, skin and eye irritation, and respiratory tract irritation. A comprehensive risk assessment should be conducted before any handling activities.

Table 1: Personal Protective Equipment (PPE) for Handling INY-03-041



PPE Category	Specification	Rationale
Gloves	Double-gloving with chemotherapy-rated nitrile gloves (ASTM D6978).	Provides a primary barrier against skin contact. Double gloving offers additional protection in case of a breach in the outer glove.[1][2]
Eye Protection	Chemical splash goggles and a full-face shield.	Protects eyes and face from splashes of liquids or airborne particles.[3][4]
Body Protection	Disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting elastic or knit cuffs.	Prevents contamination of personal clothing and skin.[2]
Respiratory Protection	A NIOSH-approved N95 or higher-level respirator.	Necessary when handling the compound as a powder or when there is a risk of aerosol generation.[3][4]
Foot Protection	Disposable shoe covers worn over closed-toe shoes.	Prevents the spread of contamination outside of the designated handling area.[2][6]

# **Operational Plan for Safe Handling**

A systematic workflow is critical to minimize exposure and contamination. All handling of **INY-03-041** should occur within a designated containment primary engineering control (C-PEC), such as a certified chemical fume hood or a glove box.[6]

Experimental Protocol: Step-by-Step Handling Procedure

- · Preparation:
  - Designate a restricted area for handling.



- Ensure a chemical spill kit and appropriate decontamination solutions are readily available.
- Prepare clearly labeled, sealed waste containers for solid, liquid, and sharp waste.
- Don all required PPE in the correct sequence in a designated clean area before entering the handling zone.
- Handling (Weighing, Aliquoting, and Solution Preparation):
  - When handling the solid compound, use techniques that minimize dust generation, such as gentle scooping.
  - For weighing, utilize a closed system or a balance within the C-PEC.
  - When preparing solutions, slowly add the solvent to the solid to prevent splashing. Keep containers covered whenever possible.
- Post-Handling:
  - Thoroughly decontaminate all surfaces and equipment with a validated cleaning agent.
  - Doff PPE in a designated area, taking care to avoid self-contamination. Dispose of single-use PPE in the appropriate hazardous waste container.
  - Wash hands and any potentially exposed skin thoroughly with soap and water after removing PPE.

### **Disposal Plan**

All waste generated from the handling of **INY-03-041** must be treated as hazardous pharmaceutical waste.

Table 2: Disposal Guidelines for INY-03-041 Waste

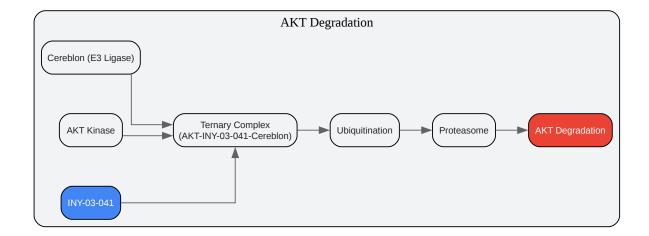


Waste Type	Container	Disposal Method
Solid Waste (e.g., contaminated gloves, gowns, bench paper)	Thick, leak-proof plastic bags, clearly labeled "HAZARDOUS DRUG WASTE." Placed inside a designated, covered waste container.[7]	Incineration at a licensed hazardous waste facility.[8][9]
Liquid Waste (e.g., unused solutions, contaminated solvents)	Sealable, chemical-resistant containers, clearly labeled with the contents and "HAZARDOUS DRUG WASTE."	Incineration at a licensed hazardous waste facility. Do not dispose of down the drain. [8][10]
Sharps Waste (e.g., contaminated needles, pipette tips)	Puncture-resistant sharps container, clearly labeled "CHEMICALLY CONTAMINATED SHARPS." [11]	Incineration at a licensed hazardous waste facility.[7]

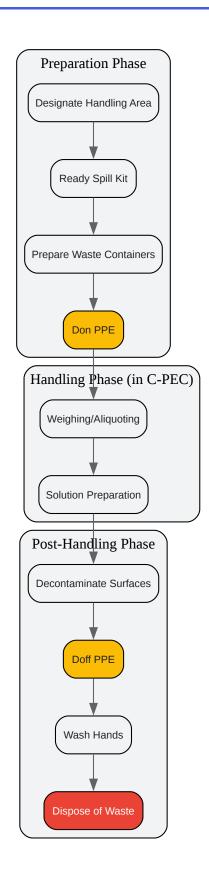
Disposal of hazardous drug-related waste must comply with all federal, state, and local regulations.[7][12]

# **Signaling Pathway and Workflow Diagrams**









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